

Application Note: Preparation of Fexofenadine-d6 Internal Standard Stock Solution

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Compound of Interest

Compound Name: Fexofenadine-d6

Cat. No.: B602463

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Introduction

Fexofenadine-d6 is the deuterium-labeled version of Fexofenadine, a second-generation antihistamine. In quantitative bioanalysis, particularly in methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS), stable isotope-labeled compounds such as **Fexofenadine-d6** are widely used as internal standards (IS).^{[1][2][3]} The use of a stable isotope-labeled internal standard is the gold standard as it co-elutes with the analyte, has similar ionization efficiency and extraction recovery, which corrects for variations during sample preparation and analysis, leading to improved accuracy and precision.^[3] This document provides a detailed protocol for the preparation of a **Fexofenadine-d6** internal standard stock solution for research and drug development applications.

Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of **Fexofenadine-d6**.

Parameter	Value	Reference
Compound	Fexofenadine-d6	[1]
Molecular Formula	C ₃₂ H ₃₃ D ₆ NO ₄	[1][4]
Molecular Weight	507.69 g/mol	[1]
Appearance	White to off-white solid	[1]
Recommended Solvents	DMSO, Methanol	[1][4]
Example Stock Conc.	1 mg/mL	[5]
Powder Storage	-20°C for up to 3 years	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocol: Stock Solution Preparation (1 mg/mL)

This protocol outlines the procedure for preparing a 1 mg/mL primary stock solution of **Fexofenadine-d6**.

1. Materials and Equipment

- **Fexofenadine-d6** powder (purity ≥98%)
- Dimethyl sulfoxide (DMSO), HPLC grade or higher
- Analytical balance (readable to at least 0.01 mg)
- 10 mL Class A volumetric flask
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath/sonicator

- Cryogenic vials for aliquoting

2. Procedure

- Equilibration: Allow the **Fexofenadine-d6** powder container to equilibrate to room temperature for at least 30 minutes before opening to prevent moisture condensation.
- Weighing: Accurately weigh 10 mg of **Fexofenadine-d6** powder using an analytical balance and transfer it carefully into a 10 mL Class A volumetric flask.
- Initial Dissolution: Add approximately 7-8 mL of DMSO to the volumetric flask.
- Mixing and Sonication: Cap the flask and vortex the mixture for 1-2 minutes to facilitate dissolution. If the powder is not fully dissolved, place the flask in an ultrasonic bath for 10-15 minutes.^{[1][6]} Visually inspect the solution to ensure no solid particles remain.
- Final Volume Adjustment: Once the solid is completely dissolved and the solution is clear, allow it to return to room temperature. Carefully add DMSO to the volumetric flask until the meniscus reaches the 10 mL calibration mark.
- Homogenization: Invert the capped flask 10-15 times to ensure the solution is homogeneous.
- Aliquoting and Storage: Dispense the stock solution into appropriately labeled cryogenic vials. It is recommended to create small-volume aliquots to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for short-term use (up to 1 month).^[1]

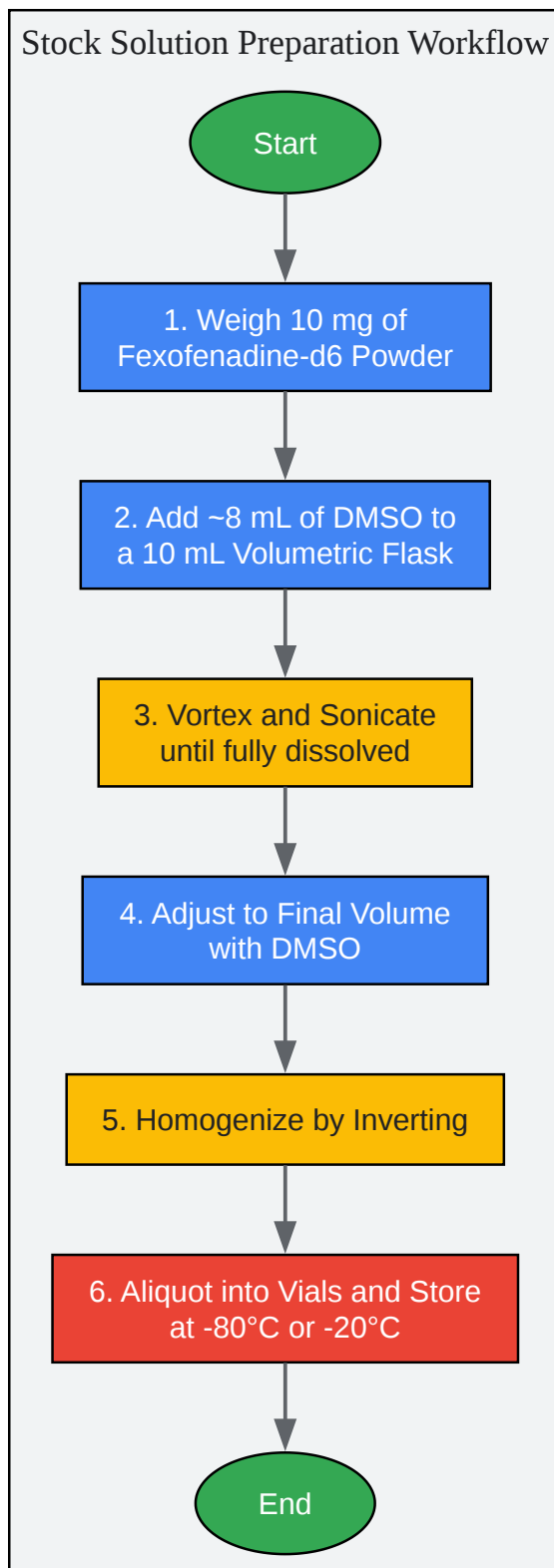
3. Preparation of Working Solutions

Working internal standard solutions are prepared by diluting the primary stock solution with the appropriate mobile phase or reconstitution solvent to the final concentration required for the analytical method (e.g., 100 ng/mL).

- Example Dilution: To prepare a 1 µg/mL working solution, dilute 10 µL of the 1 mg/mL primary stock solution to a final volume of 10 mL with the desired solvent.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Fexofenadine-d6** internal standard stock solution.



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Caption: Workflow for preparing **Fexofenadine-d6** stock solution.

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- To cite this document: BenchChem. [Application Note: Preparation of Fexofenadine-d6 Internal Standard Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602463#protocol-for-preparing-fexofenadine-d6-internal-standard-stock-solution]

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